

# Diethylcyanamide: Technical Support & Safety Resource Center

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## Compound of Interest

Compound Name: Diethylcyanamide

Cat. No.: B1293381

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and use of **Diethylcyanamide**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Diethylcyanamide**?

A1: **Diethylcyanamide** is a hazardous chemical. It is considered toxic and combustible. The primary hazards include:

- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[1]
- Irritation: It can cause serious eye and skin irritation.[2]
- Flammability: It is a combustible liquid and vapor.[1]

Q2: What personal protective equipment (PPE) is mandatory when working with **Diethylcyanamide**?

A2: To ensure safety, the following personal protective equipment (PPE) must be worn:

- Eye/Face Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Appropriate protective gloves and clothing are necessary to prevent skin exposure.[1][2]

- Respiratory Protection: In areas with inadequate ventilation or when exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][2]

Q3: What are the proper storage conditions for **Diethylcyanamide**?

A3: **Diethylcyanamide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][3] It is crucial to keep it away from sources of ignition such as heat, sparks, and open flames.[1][2] The storage area should be designated for corrosive and toxic materials.[3]

Q4: What materials are incompatible with **Diethylcyanamide**?

A4: **Diethylcyanamide** is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2] Contact with these substances should be avoided to prevent hazardous reactions.

## Troubleshooting Guide for Experimental Scenarios

### Scenario 1: Accidental Skin or Eye Contact

- Problem: Accidental splash of **Diethylcyanamide** onto the skin or into the eyes.
- Solution:
  - Eyes: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][2][3]
  - Skin: Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek medical attention if irritation persists.[1][2][4]

### Scenario 2: Unintentional Inhalation

- Problem: Inhaling **Diethylcyanamide** vapors due to improper ventilation.
- Solution:

- Immediately move the affected individual to fresh air.[\[1\]](#)[\[2\]](#)
- If the person is not breathing, administer artificial respiration. If breathing is difficult, provide oxygen.
- Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

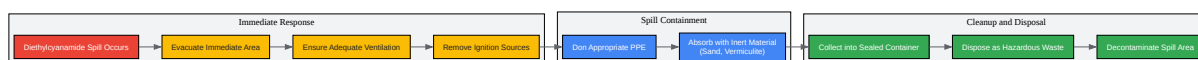
### Scenario 3: Chemical Spill

- Problem: A spill of **Diethylcyanamide** in the laboratory.
- Solution:
  - Evacuate personnel from the immediate spill area.
  - Ensure the area is well-ventilated.
  - Remove all sources of ignition.[\[1\]](#)[\[5\]](#)
  - Wearing appropriate PPE, absorb the spill with an inert material such as sand, vermiculite, or earth.[\[1\]](#)
  - Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
  - Do not flush the chemical into surface water or the sanitary sewer system.[\[3\]](#)

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H10N2	[2]
Molecular Weight	98.15 g/mol	[2]
Appearance	Clear liquid	[2]
Boiling Point	186-188 °C	
Density	0.846 g/mL at 25 °C	
Flash Point	69 °C (156.2 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.423	

## Experimental Workflow: Diethylcyanamide Spill Response



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